

Proper Disposal of Pevisone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Pevisone*

Cat. No.: *B1217728*

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For researchers, scientists, and drug development professionals, the proper disposal of pharmaceutical products like **Pevisone** is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Pevisone** cream, ensuring that laboratory practices align with regulatory standards and environmental protection principles.

Pevisone is a combination topical cream containing the antifungal agent econazole nitrate and the corticosteroid triamcinolone acetonide.[1][2] Due to the hazardous nature of its active ingredients, specific disposal procedures must be followed.

Active Ingredient Hazard Profile

The safe disposal of **Pevisone** is primarily dictated by the properties of its active pharmaceutical ingredients (APIs). Both econazole nitrate and triamcinolone acetonide are classified as hazardous, necessitating disposal as chemical waste rather than general refuse.

Active Ingredient	CAS Number	Hazard Classification	Key Risks
Econazole Nitrate	24169-02-6	Hazardous	Harmful if swallowed, may damage fertility. [3]
Triamcinolone Acetonide	76-25-5	Hazardous	Suspected of damaging fertility or the unborn child; may cause organ damage through prolonged exposure.[4][5]

Step-by-Step Disposal Protocol

Adherence to the following protocol is essential for the safe disposal of unused, expired, or contaminated **Pevisone** cream within a laboratory setting.

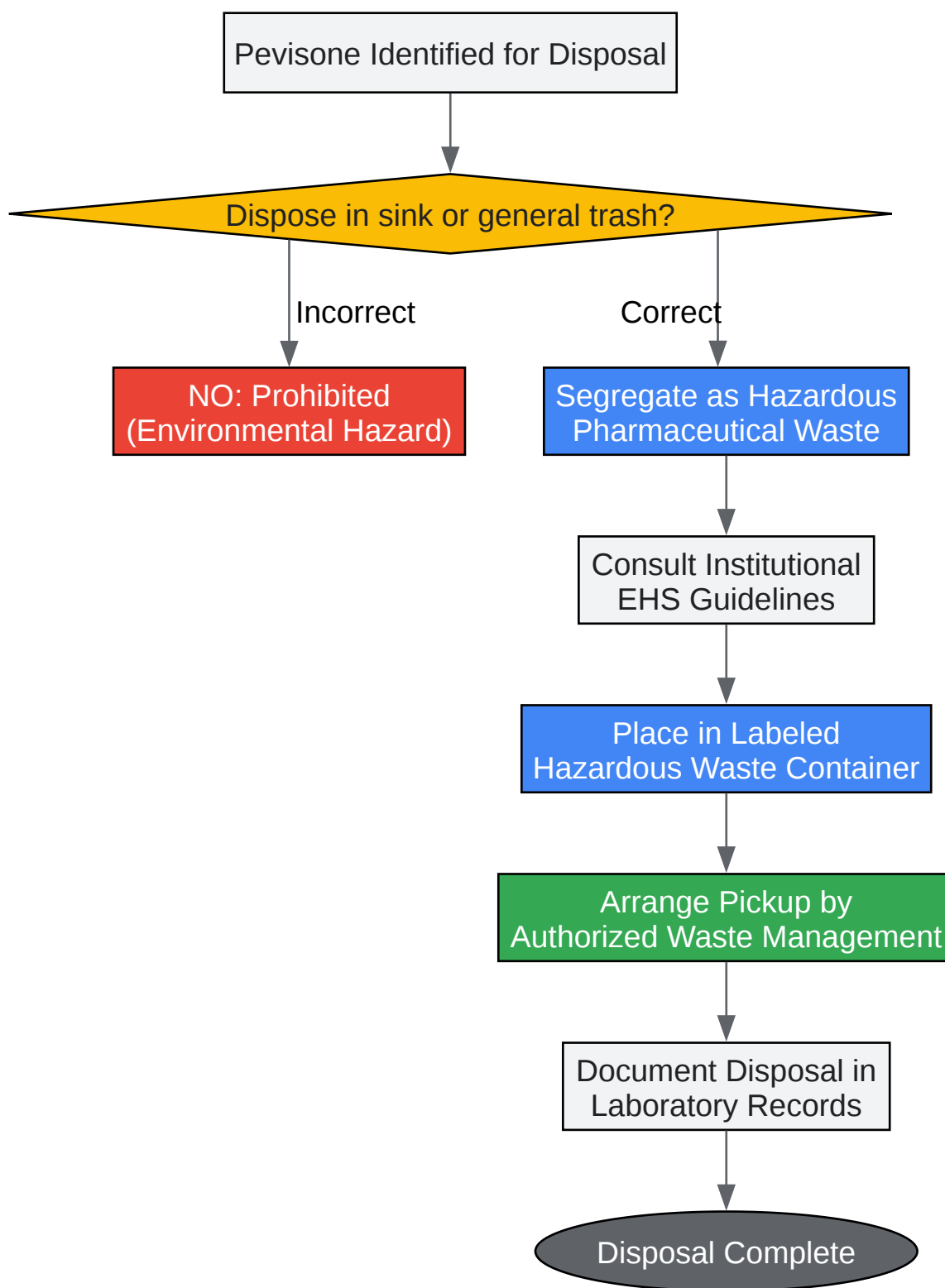
- **Do Not Dispose in General Waste or Drains:** Under no circumstances should **Pevisone** be discarded in regular trash receptacles or flushed down the sewer.[3][6] The active components can persist in the environment and pose a risk to aquatic life.
- **Segregate as Hazardous Pharmaceutical Waste:** **Pevisone** waste should be segregated from other laboratory waste streams. It must be managed as a hazardous chemical waste.
- **Consult Your Institution's Waste Management Plan:** Every research institution has a specific chemical hygiene and waste management plan. Refer to this document and consult with your Environmental Health and Safety (EHS) department for specific institutional procedures.
- **Use Designated Waste Containers:** Place the **Pevisone** tube and any contaminated materials (e.g., gloves, absorbent pads) into a designated hazardous waste container. This container should be clearly labeled as "Hazardous Pharmaceutical Waste" and include the specific chemical names: "Econazole Nitrate" and "Triamcinolone Acetonide."
- **Arrange for Professional Disposal:** The collected hazardous waste must be disposed of through a licensed and authorized waste management firm.[1][4] These firms are equipped

to handle and treat chemical waste in accordance with regulations set by the Environmental Protection Agency (EPA) and other relevant authorities.^{[5][7]} Methods may include controlled incineration at a permitted facility.^[3]

- **Maintain Disposal Records:** Document the disposal of **Pevisone** in your laboratory's chemical inventory and waste logs. This is crucial for regulatory compliance and safety audits.

Experimental Workflow for Pevisone Disposal

The following diagram illustrates the procedural flow for the proper disposal of **Pevisone** in a laboratory environment.



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Pevisone Disposal Workflow

This guide is intended to provide essential safety and logistical information for the proper disposal of **Pevisone**. By adhering to these procedures, laboratory professionals can ensure a safe working environment, maintain regulatory compliance, and contribute to environmental protection.

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